

Application Note: Strategic Use of 9-Decen-1-amine in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: 9-Decen-1-amine

CAS No.: 51382-01-5

Cat. No.: B1247178

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Executive Summary

9-Decen-1-amine is a high-value bifunctional building block characterized by a linear ten-carbon chain terminating in a primary amine at one end and a vinyl group at the other (

). This specific chain length (C10) and orthogonality make it a critical intermediate in modern pharmaceutical synthesis, particularly for:

- **Ionizable Lipids for LNP Delivery:** Acting as a "tail-anchor" core to synthesize biodegradable lipids for mRNA vaccines and gene editing therapies.
- **Macrocyclic Peptidomimetics:** Serving as a "stapling" agent to introduce olefinic handles for Ring-Closing Metathesis (RCM), stabilizing secondary structures of peptide drugs.
- **Lipophilic Linkers:** Providing a precise C10 spacer for PROTACs and drug conjugates where hydrophobicity modulates cell permeability.

This guide provides field-proven protocols for integrating **9-Decen-1-amine** into these high-impact workflows.

Chemical Profile & Reactivity[1][2][3][4][5][6]

Property	Specification
CAS Number	29302-44-1
Formula	
Molecular Weight	155.28 g/mol
Boiling Point	~215°C (at 760 mmHg)
Density	~0.80 g/mL
Functional Groups	Primary Amine (), Terminal Alkene ()
Key Reactivity	Nucleophilic substitution, Michael addition, Amide coupling, Olefin metathesis, Thiol-ene "click" chemistry.

Handling Advisory: Primary amines readily absorb

from the air to form carbamates. Store under inert gas (Argon/Nitrogen) at 2–8°C. The terminal alkene is generally stable but should be protected from radical initiators unless polymerization is intended.

Application I: Synthesis of Ionizable Lipids for LNP Formulations

Context: Ionizable lipids are the driving force behind Lipid Nanoparticles (LNPs) used in mRNA delivery (e.g., COVID-19 vaccines). The current gold standard involves "biodegradable" lipids synthesized via Michael addition of primary amines to alkyl acrylates. **9-Decen-1-amine** is an ideal core scaffold because its C10 chain provides necessary hydrophobicity, while the terminal alkene offers a handle for late-stage functionalization (e.g., attaching targeting ligands via click chemistry) without interfering with the lipid self-assembly.

Protocol: Double Michael Addition for Lipid Library Generation

Objective: Synthesize a tertiary amine ionizable lipid with a C10 unsaturated tail.

Reagents:

- Substrate: **9-Decen-1-amine** (1.0 eq)
- Michael Acceptor: Dodecyl acrylate (2.1 eq) (or other biodegradable acrylate tails)
- Solvent: Ethanol or THF (anhydrous)
- Catalyst: None required (autocatalytic) or mild Lewis acid if sluggish.

Step-by-Step Methodology:

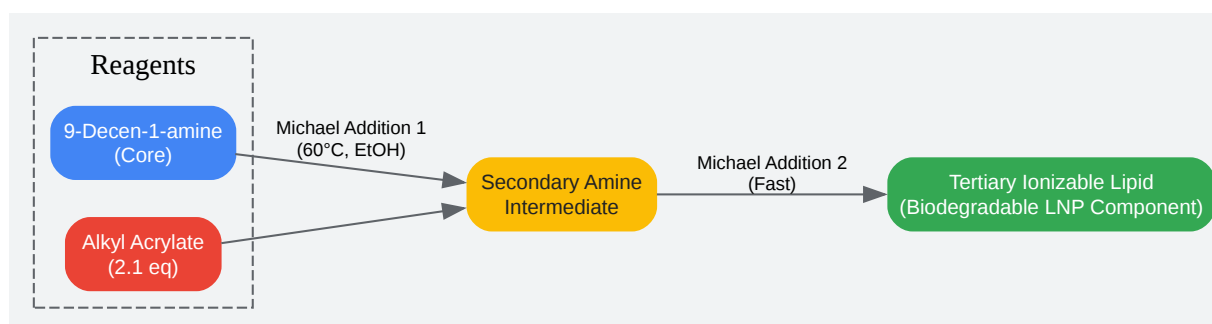
- Preparation: In a 20 mL scintillation vial equipped with a magnetic stir bar, dissolve **9-Decen-1-amine** (155 mg, 1.0 mmol) in anhydrous Ethanol (2 mL).
- Addition: Add Dodecyl acrylate (504 mg, 2.1 mmol) dropwise to the stirring amine solution at room temperature.
 - Note: A slight excess (2.1 eq) ensures complete conversion of the primary amine to the tertiary amine, preventing secondary amine contamination.
- Reaction: Seal the vial and heat to 60°C for 24–48 hours.
 - Checkpoint: Monitor reaction progress via LC-MS. The primary amine peak (156) should disappear, passing through the secondary amine intermediate, to form the tertiary amine product (~636).
- Work-up: Concentrate the reaction mixture under reduced pressure to remove ethanol.
- Purification: The crude oil is often sufficiently pure (>95%) for initial screening. For pharmaceutical grade purity, purify via flash column chromatography (Silica gel, 0-10% MeOH in DCM with

1%

).

Mechanism of Action: The nucleophilic nitrogen of **9-Decen-1-amine** attacks the

-carbon of the acrylate. The resulting secondary amine is more nucleophilic than the primary starting material, facilitating the second addition rapidly.



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Figure 1: Synthetic workflow for generating ionizable lipids using **9-Decen-1-amine** as the nitrogen core.

Application II: Macrocyclization via Ring-Closing Metathesis (RCM)

Context: Macrocycles (rings >12 atoms) are privileged structures in drug discovery, often displaying better metabolic stability and potency than linear peptides. **9-Decen-1-amine** is used to install a long olefinic tether onto a peptide scaffold (e.g., via Asp/Glu side chains). Subsequent Ring-Closing Metathesis (RCM) with a second alkene "staples" the molecule into a macrocycle.

Protocol: "Stapling" a Peptide Sequence

Objective: Create a 15-membered macrocyclic lactam from a linear peptide precursor.

Reagents:

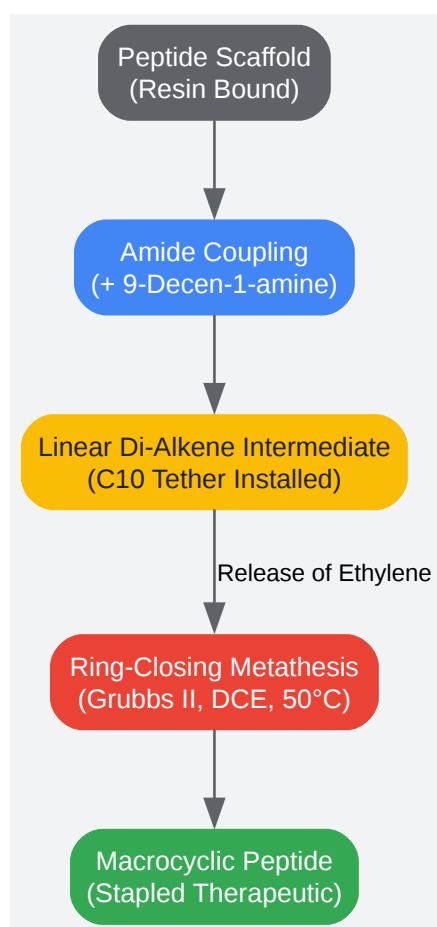
- Peptide Precursor: Resin-bound peptide with a free Aspartic Acid side chain and an N-terminal alkene (e.g., 4-pentenoic acid cap).
- Linker: **9-Decen-1-amine**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Coupling Agents: HATU (1.2 eq), DIPEA (2.0 eq).
- RCM Catalyst: Hoveyda-Grubbs 2nd Generation (5-10 mol%).

Step-by-Step Methodology:

- Amide Coupling (Installation of Tether):
 - Swell the resin-bound peptide (with selectively deprotected Asp side chain) in DMF.
 - Add **9-Decen-1-amine** (2.0 eq), HATU (1.9 eq), and DIPEA (4.0 eq).
 - Shake at room temperature for 2 hours.
 - QC: Perform a Kaiser test (ninhydrin) to ensure the amine has reacted (if coupling to a solution phase acid) or cleavage/MS check.
- Ring-Closing Metathesis (RCM):
 - Wash the resin thoroughly with DCM (anhydrous) to remove amine/DMF traces (amines can poison Ruthenium catalysts).
 - Suspend resin in anhydrous 1,2-Dichloroethane (DCE).
 - Add Hoveyda-Grubbs II catalyst (10 mol%).
 - Heat to 40–50°C (or microwave assistance at 80°C for 10 min) under Nitrogen atmosphere.
 - Note: The reaction releases ethylene gas. Ensure open venting (via needle) to drive equilibrium forward.
- Cleavage & Isolation:

- Wash resin with DMSO (to remove Ru), then DCM/MeOH.
- Cleave peptide from resin using standard TFA cocktail.
- Purify via RP-HPLC.

Why **9-Decen-1-amine**? Standard allyl-glycine staples often yield small, strained rings (8-10 members). The 10-carbon chain of **9-Decen-1-amine** allows for the formation of large, relaxed macrocycles (15-25 members) that can span across protein-protein interaction interfaces.



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Figure 2: Macrocyclization pathway utilizing **9-Decen-1-amine** as the olefinic tether.

Advanced Functionalization: Thiol-Ene "Click"

For applications requiring conjugation of sensitive payloads (e.g., targeting peptides or dyes) to a lipid tail, the terminal alkene of **9-Decen-1-amine** derivatives can be exploited via radical

thiol-ene addition.

- Conditions: Thiol-Ligand (1.2 eq) + 9-Decenyl-Lipid (1.0 eq) + DMPA (Photoinitiator) in MeOH/THF.
- Activation: UV light (365 nm) for 15 minutes.
- Result: Anti-Markovnikov addition of the thiol across the double bond, creating a stable thioether linkage.

References

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